

# 3D printing double layer oral film doxepin hydrochloride

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## Compound Focus: Doxepin Hydrochloride

CAS No.: 1229-29-4

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## Introduction to the 3D-Printed DXP Bilayer Film

Chemotherapy-induced oral mucositis is a common and painful side effect of cancer treatment, characterized by erythema, erosion, and ulceration of the oral mucosa [1]. While doxepin mouthwash is effective for pain control, a lack of localized, sustained-release formulations limits its healing potential [1].

The developed bilayer film uses 3D printing technology to create a novel drug delivery system [1]:

- **Drug-loaded Adhesive Layer:** Composed of a gelatin-dopamine (Gel-DOPA) conjugate, hydroxypropyl methylcellulose (HPMC), and Carbopol, this layer ensures strong mucoadhesion and controlled release of DXP directly onto the ulcer site [1].
- **Backing Layer:** Made from zein, this inert layer acts as a barrier, preventing the uncontrolled wash-off of the drug and directing its release towards the mucosal tissue [1].

This system provides a promising non-invasive option for the clinical management of CIOM, offering both pain control and promoted ulcer healing [1].

## Formulation & Material Specifications

The table below summarizes the quantitative composition of the bioink used for 3D printing the drug-loaded layer.

Table 1: Composition of the Bioink for the Drug-Loaded Adhesive Layer [1]

Component	Function	Quantity
Doxepin Hydrochloride	Active Pharmaceutical Ingredient	250 mg
Gelatin-Dopamine (Gel-DOPA)	Bioadhesive Polymer	200 mg
HPMC (Hydroxypropyl Methylcellulose)	Matrix-forming Polymer	200 mg
CARBOPOL	Mucoadhesive & Gelling Agent	200 mg
Ethanol	Solvent	4.7 mL
Water	Solvent	4.7 mL

#### Materials for Backing Layer and Synthesis [1]:

- **Backing Layer:** Zein powder and glycerol in a mass ratio of 25:1, dissolved in 75% ethanol.
- **Gel-DOPA Synthesis:** Gelatin Type A, Dopamine hydrochloride, N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC), and N-hydroxysuccinimide (NHS).

## Detailed Experimental Protocols

### Protocol 1: Synthesis of Gelatin-Dopamine (Gel-DOPA) Conjugate

- **Dissolution:** Dissolve 1.0 g of Gelatin Type A and 250 mg of dopamine hydrochloride in 50 mL of MES buffer [1].
- **Activation & Conjugation:** Add appropriate amounts of EDC and NHS to the mixture to activate the carboxyl groups for conjugation [1].
- **Reaction:** Shake the reaction mixture at 100 rpm in the dark at 37°C for 24 hours [1].
- **Purification:** Purify the resulting solution against deionized water using a dialysis membrane for four cycles [1].
- **Lyophilization:** Freeze-dry the purified product and store the lyophilized Gel-DOPA powder at -20°C until use [1].

## Protocol 2: Fabrication of the Backing Layer

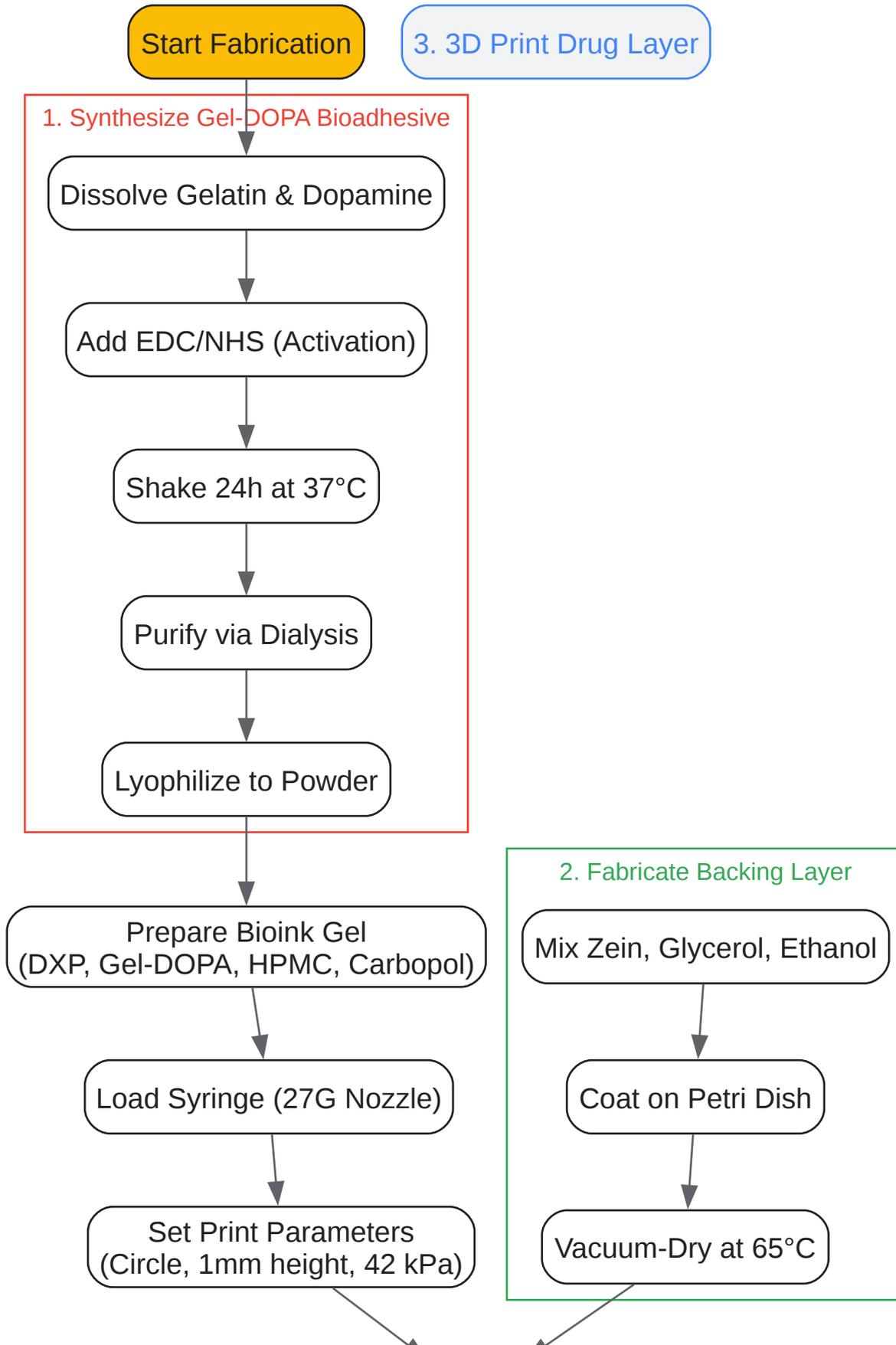
- **Solution Preparation:** Mix 75% ethanol, zein powder, and glycerol at a mass ratio of **250:25:1** [1].
- **Casting:** Coat 7 mL of the backing solution onto a 90-mm diameter Petri dish [1].
- **Drying:** Vacuum-dry the coated dish at 65°C for 2 hours to form a solid backing layer [1].

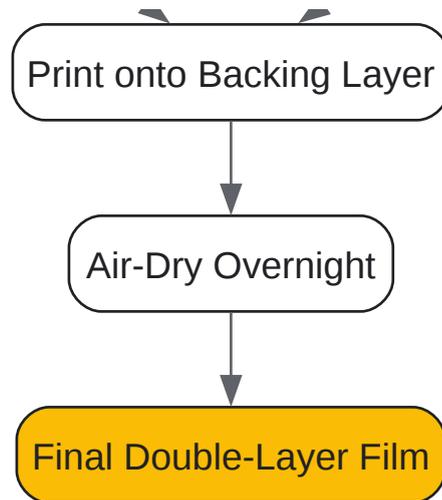
## Protocol 3: 3D Printing of the Drug-Loaded Adhesive Layer

- **Bioink Preparation:** Sequentially add ethanol, water, Gel-DOPA, CARBOPOL, HPMC, and **doxepin hydrochloride** into a vial under continuous stirring. Let the formed gel stand overnight at room temperature to remove bubbles [1].
- **Printer Setup:** Load the prepared gel into a syringe equipped with a 27G nozzle. Mount the syringe on a semi-solid extrusion 3D printer (e.g., CELLINK BIO X) [1].
- **Printing Parameters:** Set the following parameters for printing [1]:
  - **Shape:** Circular (90 mm diameter)
  - **Height:** 1 mm (for the wet gel)
  - **Air Pressure:** 42 kPa
- **Film Formation:** Print the gel directly onto the pre-formed backing layer. Air-dry the assembled double-layer film overnight at room temperature [1].

The following diagram illustrates the complete experimental workflow for creating the double-layer oral film.

## Double-Layer Oral Film Fabrication Workflow





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## Protocol 4: Key Characterization Experiments

### 1. In Vitro Drug Release & Mucoadhesion Testing

- **Objective:** To evaluate the film's ability to adhere to mucosal surfaces and release the drug over a sustained period.
- **Methodology:** Use a texture analyzer or a similar setup to measure the force required to detach the film from fresh porcine or sheep buccal mucosa in artificial saliva medium. Concurrently, employ dissolution apparatus to study the release profile of DXP from the film over time [1].

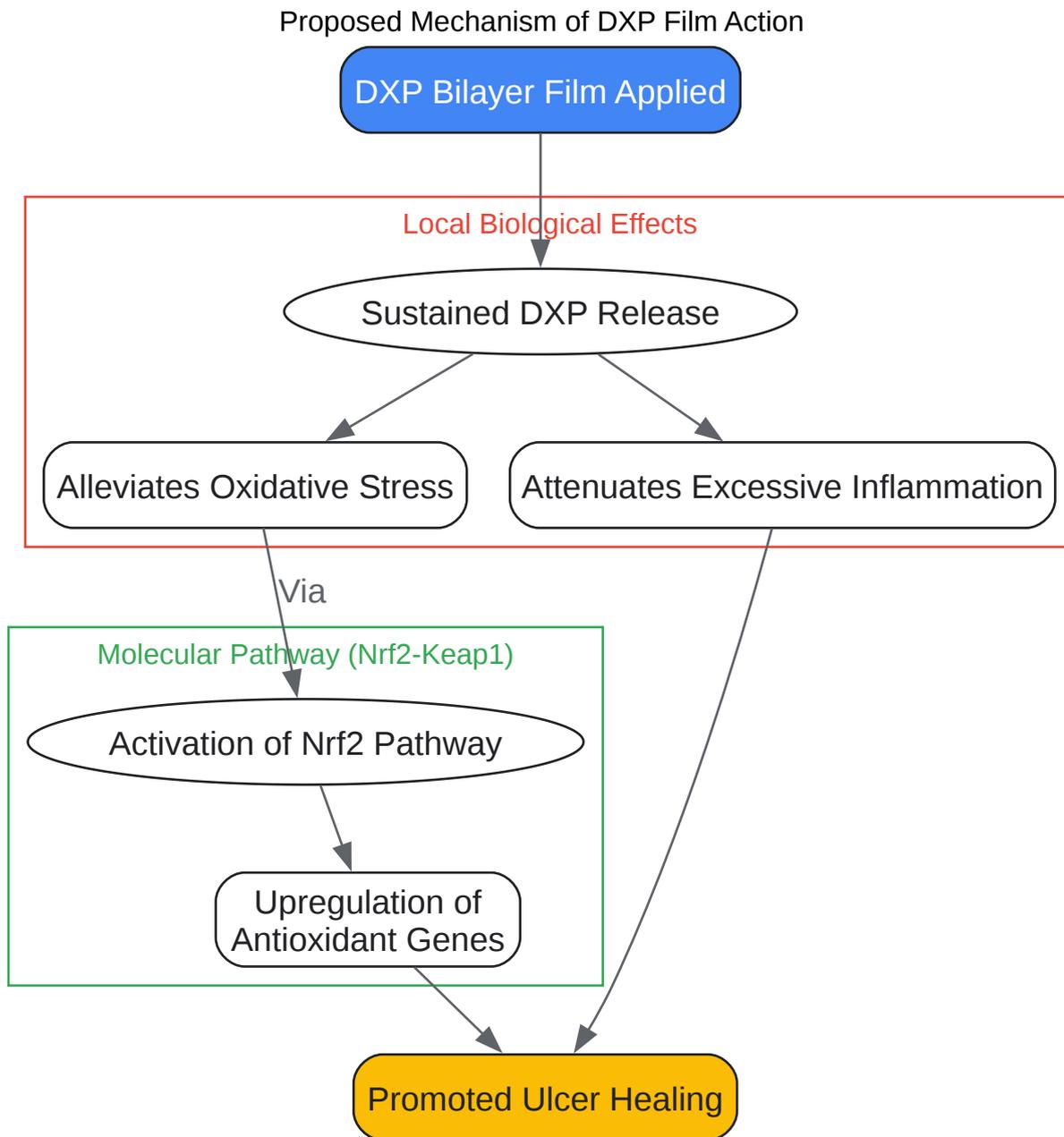
### 2. In Vivo Efficacy in Animal Model

- **Objective:** To confirm the film's therapeutic effect on ulcer healing.
- **Animal Model:** Use 6-week-old male Sprague-Dawley rats with induced oral mucositis [1].
- **Study Groups:** Randomly divide animals into at least three groups: (1) **DXP Film group**, (2) **Vehicle control group** (film without drug), and (3) **Untreated control group**.
- **Dosing:** Apply the film directly to the ulcer site once daily for a predetermined study duration.
- **Evaluation:** Monitor and score ulcer size, erythema, and histopathological changes in tissue samples [1].

### 3. Mechanism of Action Studies

- **Objective:** To investigate the molecular pathways involved in ulcer healing.
- **Western Blotting:** Analyze tissue homogenates from the in vivo study for key signaling proteins.
- **Targets:** Measure the expression levels of **Nrf2** (a key transcription factor for antioxidant response) and **Keap1** (its negative regulator), as well as inflammatory cytokines [1].

The proposed mechanism of action, based on the study findings, is summarized in the diagram below.



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## Results & Data Analysis

**Table 2: Key Characteristics of the 3D-Printed DXP Bilayer Film [1]**

Characteristic	Result / Value	Method / Note
General Appearance	Thin, flexible, translucent film	Visual inspection
Mucoadhesive Strength	Excellent adhesion to wet mucosa	Measured by texture analyzer
Drug Content Uniformity	Consistent across three batches	HPLC or other validated assay
Therapeutic Efficacy	Significant promotion of ulcer healing	In vivo rat CIOM model
Proposed Mechanism	Alleviates oxidative stress and attenuates inflammatory response	Western Blot (Nrf2, Keap1)

## Conclusion

This protocol outlines the successful development of a 3D-printed double-layer oral film for the localized delivery of **Doxepin Hydrochloride**. The formulation combines a mucoadhesive Gel-DOPA-based drug layer with a protective zein backing layer, fabricated using semi-solid extrusion 3D printing. The film demonstrated promising characteristics for managing CIOM, including excellent mucoadhesion, sustained drug release, and a healing mechanism linked to antioxidant and anti-inflammatory pathways [1]. This approach provides a robust foundation for developing personalized, on-demand pharmaceuticals for treating complex oral conditions.

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## References

1. A double layer oral film loaded with doxepin hydrochloride for ... [pmc.ncbi.nlm.nih.gov]

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